

# physical properties of 3-Methyl-4-nitrobenzoic acid

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## Compound of Interest

Compound Name: 3-Methyl-4-nitrobenzoic acid

Cat. No.: B051838

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An In-depth Technical Guide to the Physical Properties of **3-Methyl-4-nitrobenzoic Acid**

## Introduction

**3-Methyl-4-nitrobenzoic acid**, with the CAS number 3113-71-1, is an aromatic carboxylic acid that serves as a crucial intermediate in the synthesis of various pharmaceuticals and dyes.[1] [2] Its molecular structure, featuring a benzoic acid backbone substituted with both a methyl and a nitro group, imparts unique physical and chemical properties that are critical for its application in research and development.[3] This technical guide provides a comprehensive overview of the core physical properties of **3-Methyl-4-nitrobenzoic acid**, complete with experimental protocols for their determination and logical diagrams to illustrate key concepts and workflows.

## Molecular and Chemical Identity

- IUPAC Name: **3-methyl-4-nitrobenzoic acid**
- Synonyms: 4-Nitro-m-toluic acid, Benzoic acid, 3-methyl-4-nitro-[4]
- Molecular Formula:  $C_8H_7NO_4$ [4][5]
- Molecular Weight: 181.15 g/mol [4][5]
- Appearance: Appears as needles or an off-white to yellowish or light brown powder or crystalline solid.[3][4][5][6]

## Quantitative Physical Properties

The key physical properties of **3-Methyl-4-nitrobenzoic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Melting Point	214-221 °C	<a href="#">[4]</a>
216-218 °C	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>	
421 to 424 °F (216 to 218 °C)	<a href="#">[5]</a>	
Boiling Point	314.24°C (rough estimate)	<a href="#">[6]</a> <a href="#">[7]</a>
356.0±30.0 °C at 760 mmHg	<a href="#">[8]</a>	
Density	1.3790 g/cm <sup>3</sup>	<a href="#">[3]</a>
1.4283 (rough estimate)	<a href="#">[7]</a>	
pKa	3.49±0.10 (Predicted)	<a href="#">[9]</a>
Water Solubility	< 1 mg/mL at 72 °F (22 °C)	<a href="#">[5]</a>
<0.1 g/100 mL at 22 °C	<a href="#">[1]</a> <a href="#">[10]</a>	

## Solubility Profile

**3-Methyl-4-nitrobenzoic acid** is a compound with limited solubility in water but shows improved solubility in polar organic solvents.[\[3\]](#)[\[10\]](#) The presence of the polar carboxylic acid group allows for hydrogen bonding, contributing to its solubility in solvents like ethanol and methanol.[\[3\]](#) Conversely, its aromatic ring structure leads to some non-polar character. As is common with many organic acids, its solubility is expected to increase with a rise in temperature.[\[3\]](#) The compound is generally insoluble in cold water but will dissolve in alkaline aqueous solutions due to the formation of a salt.[\[6\]](#)[\[10\]](#)

## Experimental Protocols

Detailed methodologies for determining the key physical properties of **3-Methyl-4-nitrobenzoic acid** are provided below.

## Melting Point Determination

The melting point is a critical indicator of a compound's purity.<sup>[11]</sup> A sharp melting range typically signifies a high degree of purity, whereas a broad melting range often indicates the presence of impurities.<sup>[11]</sup>

Protocol: Capillary Method<sup>[12][13][14]</sup>

- Sample Preparation: Ensure the **3-Methyl-4-nitrobenzoic acid** sample is completely dry and in a fine powdered form.<sup>[14]</sup>
- Capillary Tube Loading: Introduce a small amount of the powdered sample into a capillary tube (sealed at one end) to a height of 1-2 mm.<sup>[12]</sup> Pack the sample tightly by tapping the tube or dropping it through a longer glass tube.<sup>[12][13]</sup>
- Apparatus Setup: Place the loaded capillary tube into a melting point apparatus.<sup>[13]</sup>
- Heating: Heat the sample rapidly to a temperature approximately 15-20°C below the expected melting point (around 216°C).
- Determination: Decrease the heating rate to 1-2°C per minute.<sup>[11]</sup>
- Data Recording: Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes liquid (the end of the melting range).<sup>[11]</sup>

## Solubility Determination

Determining the solubility provides insight into the compound's behavior in various solvent systems, which is crucial for applications in drug formulation and reaction chemistry.

Protocol: Shake-Flask Method<sup>[15]</sup>

- Preparation: Add an excess amount of solid **3-Methyl-4-nitrobenzoic acid** to a known volume of the desired solvent (e.g., water, ethanol) in a flask.
- Equilibration: Seal the flask and agitate it at a constant, controlled temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.

- **Phase Separation:** Cease agitation and allow any undissolved solid to settle. If necessary, centrifuge or filter the solution to separate the saturated liquid phase from the solid.
- **Analysis:** Carefully withdraw a known volume of the clear, saturated solution.
- **Quantification:** Determine the concentration of the dissolved **3-Methyl-4-nitrobenzoic acid** in the aliquot using a suitable analytical method, such as UV-Vis spectroscopy or HPLC. The solubility is then expressed as mass per unit volume (e.g., mg/mL).

## pKa Determination

The acid dissociation constant (pKa) is a measure of the strength of an acid in solution. For **3-Methyl-4-nitrobenzoic acid**, this value is critical for understanding its behavior in physiological and chemical systems.

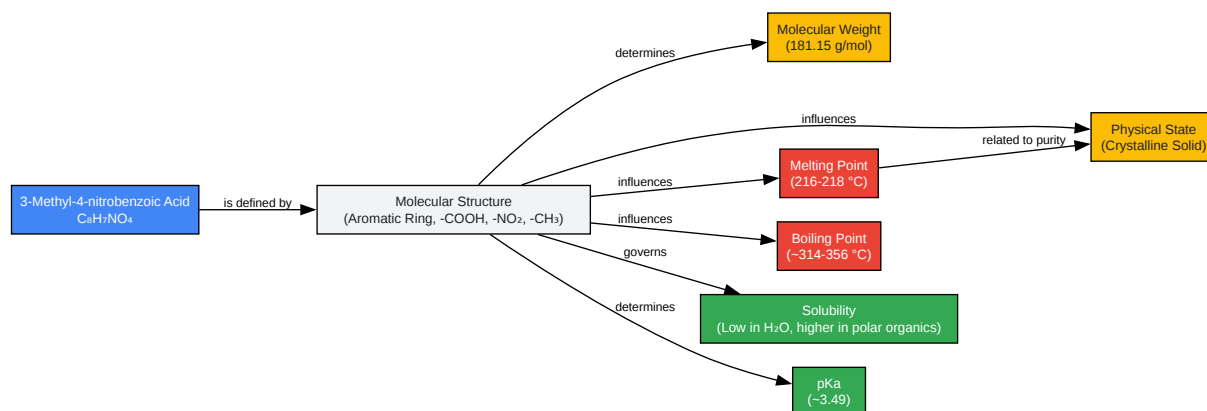
Protocol: Potentiometric Titration[16][17]

- **Solution Preparation:** Accurately weigh a sample of **3-Methyl-4-nitrobenzoic acid** and dissolve it in a suitable solvent (e.g., a water-cosolvent mixture if solubility is low) to create a solution of known concentration (e.g., 0.01 M).
- **Titration Setup:** Calibrate a pH meter using standard buffers. Place the sample solution in a beaker with a magnetic stirrer and immerse the pH electrode.
- **Titration:** Slowly add a standardized solution of a strong base (e.g., 0.1 M NaOH) in small, precise increments from a burette.
- **Data Collection:** Record the pH of the solution after each addition of the titrant, allowing the reading to stabilize.
- **Analysis:** Plot the recorded pH values against the volume of titrant added. The pKa is the pH at the half-equivalence point, which corresponds to the midpoint of the steepest part of the titration curve (the inflection point).[17][18]

## Visualizations

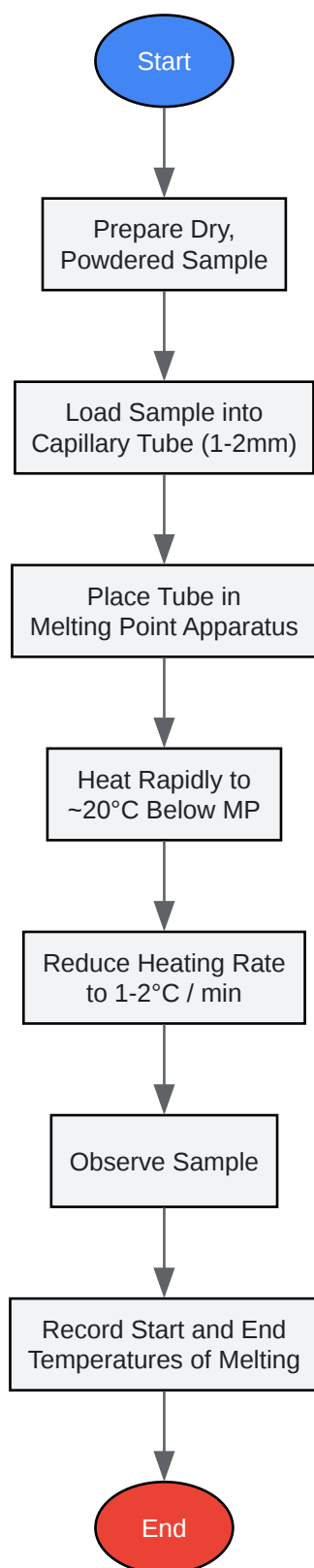
The following diagrams, created using the DOT language, illustrate the relationships between the physical properties of **3-Methyl-4-nitrobenzoic acid** and the workflows for their

experimental determination.



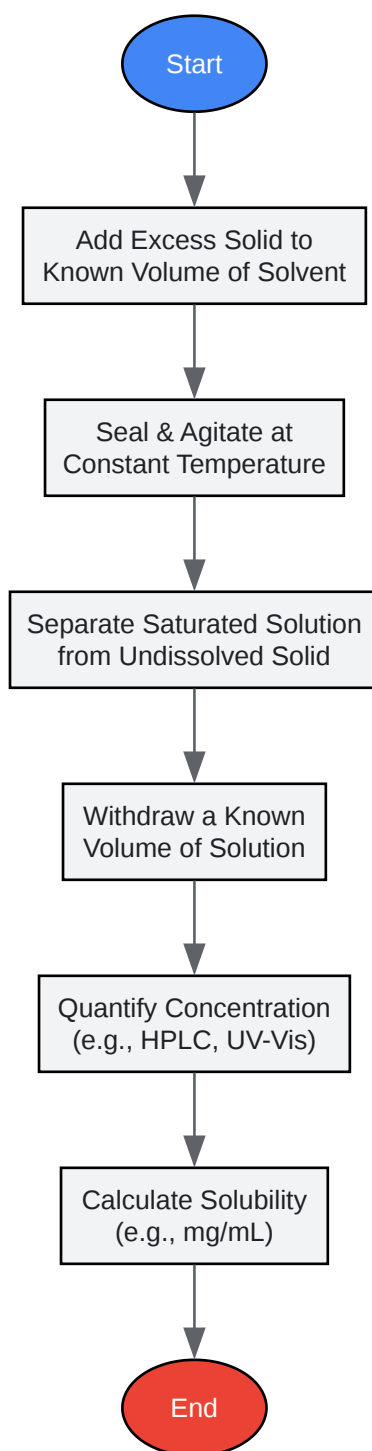
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Logical relationship of **3-Methyl-4-nitrobenzoic acid**'s properties.



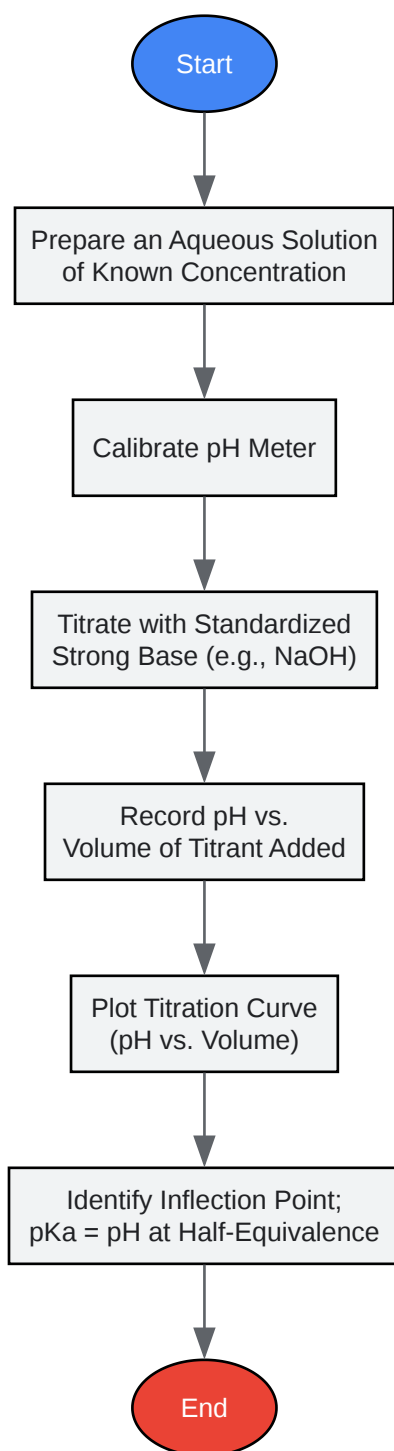
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Experimental workflow for melting point determination.



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Experimental workflow for solubility determination.



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Workflow for pKa determination via potentiometric titration.



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